An In-depth Technical Guide to 2,4-Dichloronicotinaldehyde

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Compound of Interest

Compound Name:	*2,4-Dichloronicotinaldehyde*
CAS No.:	*134031-24-6*
Cat. No.:	*B163316*

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides essential information on **2,4-Dichloronicotinaldehyde**, a key intermediate in organic and pharmaceutical synthesis.

Core Compound Data

The fundamental properties of **2,4-Dichloronicotinaldehyde** are summarized below, providing a quick reference for laboratory use.

Property	Value
IUPAC Name	2,4-Dichloropyridine-3-carboxaldehyde
Synonyms	2,4-Dichloronicotinaldehyde
CAS Number	134031-24-6
Molecular Formula	$C_6H_3Cl_2NO$
Molecular Weight	176.00 g/mol [1]

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Experimental Protocols

2,4-Dichloronicotinaldehyde is a versatile precursor in the synthesis of more complex molecules, particularly nitrogen-containing heterocycles.[1] Its aldehyde group and dichloro-substituted pyridine ring offer multiple reaction sites.

1. Synthesis of **2,4-Dichloronicotinaldehyde** via Lithiation

A primary method for synthesizing **2,4-Dichloronicotinaldehyde** involves the lithiation of 2,4-dichloropyridine.[1]

- Methodology: The synthesis is typically carried out in a batch process under cryogenic conditions, approximately -70 °C, to ensure the stability of reactive intermediates.[1]
    - 2,4-dichloropyridine is dissolved in a suitable anhydrous aprotic solvent (e.g., tetrahydrofuran).
    - The solution is cooled to -70 °C.
    - A strong, non-nucleophilic base, such as lithium diisopropylamide (LDA), is added dropwise to facilitate the deprotonation of the pyridine ring, forming a 3-pyridyllithium intermediate.[1]
    - An appropriate electrophile is then introduced to quench the reaction and form the aldehyde functional group.

2. Condensation Reaction with 2,4-Dinitrophenylhydrazine (Brady's Test)

The aldehyde group of **2,4-Dichloronicotinaldehyde** is electrophilic and readily undergoes condensation reactions, which can be used for its identification. A classic example is the reaction with 2,4-dinitrophenylhydrazine (Brady's reagent).[1][2][3]

- Methodology: This reaction serves as a qualitative test for aldehydes and ketones.
    - A solution of 2,4-dinitrophenylhydrazine in a mixture of methanol and sulfuric acid (Brady's reagent) is prepared.[3]
    - A few drops of **2,4-Dichloronicotinaldehyde** are added to the reagent.

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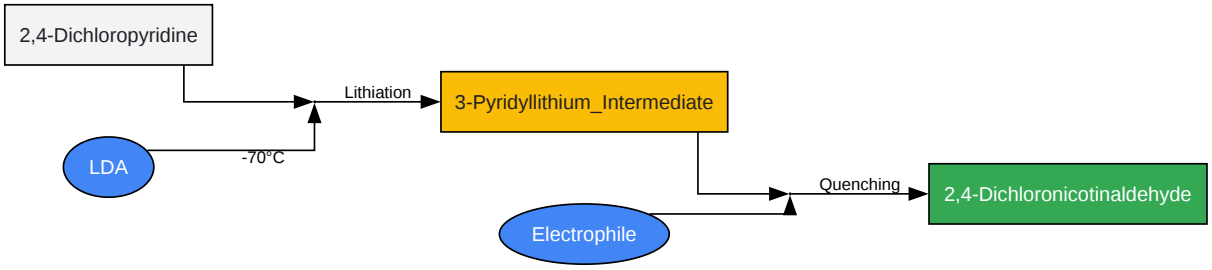
- The formation of a bright orange or yellow precipitate indicates the presence of the carbonyl group, forming a 2,4-dinitrophenylhydrazone.[3] This is an addition-elimination reaction where the nucleophilic 2,4-dinitrophenylhydrazine adds to the carbonyl carbon, followed by the elimination of a water molecule.[2][3]

Reaction Pathways and Workflows

The following diagrams illustrate key transformations involving **2,4-Dichloronicotinaldehyde**.



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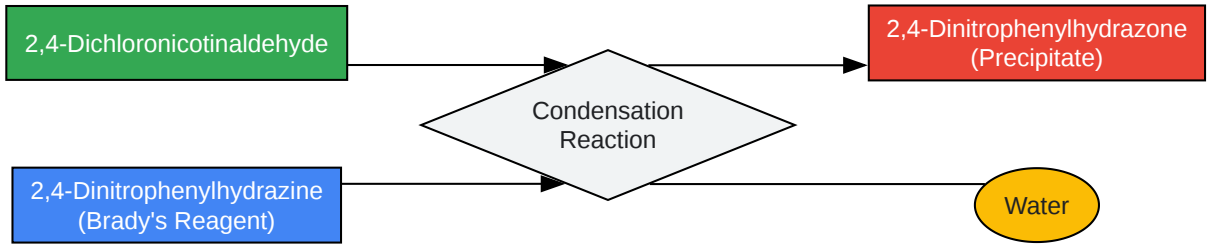
Caption: Synthesis of **2,4-Dichloronicotinaldehyde**.



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Caption: Condensation reaction with Brady's reagent.

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References

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